

# An In-depth Technical Guide to 4-Bromo-3-fluoro-2-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 4-Bromo-3-fluoro-2-hydroxybenzaldehyde

Cat. No.: B1529497

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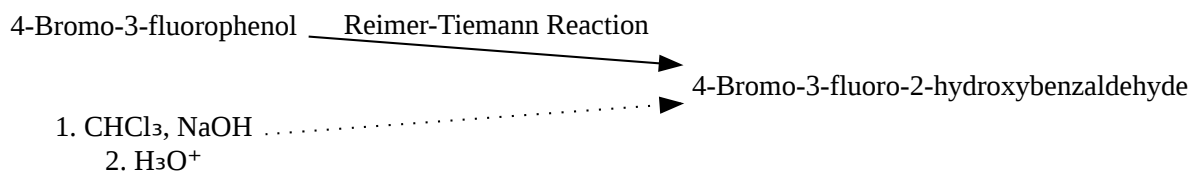
This guide provides a comprehensive technical overview of **4-bromo-3-fluoro-2-hydroxybenzaldehyde**, a halogenated salicylaldehyde derivative of interest to researchers and professionals in drug discovery, medicinal chemistry, and materials science. Given its unique substitution pattern, this compound presents intriguing possibilities as a versatile building block for the synthesis of complex molecular architectures. This document consolidates available data on its chemical and physical properties, spectroscopic characteristics, potential synthetic routes, and prospective applications, with a strong emphasis on scientific integrity and practical insights.

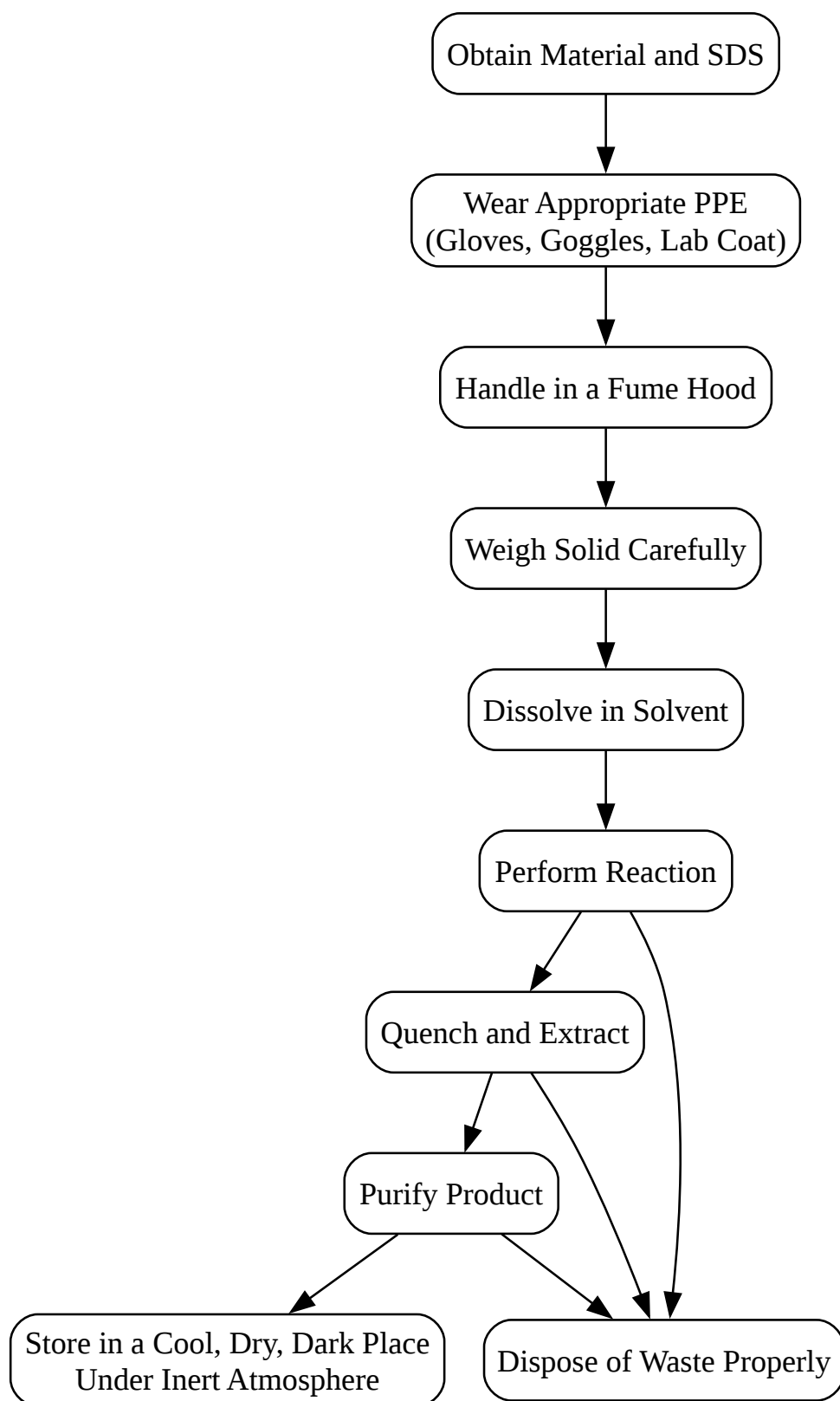
## Chemical Identity and Physicochemical Properties

**4-Bromo-3-fluoro-2-hydroxybenzaldehyde** is a polysubstituted aromatic aldehyde. Its core structure is a benzene ring functionalized with a bromo, a fluoro, a hydroxyl, and a formyl group. The strategic placement of these substituents, particularly the ortho-hydroxyl group to the aldehyde, allows for intramolecular hydrogen bonding, which influences its chemical behavior and physical properties.

Property	Value	Source(s)
IUPAC Name	4-bromo-3-fluoro-2-hydroxybenzaldehyde	[1]
CAS Number	1427373-29-2	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>2</sub>	[1]
Molecular Weight	219.01 g/mol	[2]
Physical Form	Solid	[1]
Appearance	White to light yellow crystalline powder (based on isomers)	[3][4]
Melting Point	Data not available for this specific isomer. For comparison, the melting point of 4-Bromo-3-fluorobenzaldehyde is 54-60 °C[3], and that of 4-Bromo-2-hydroxybenzaldehyde is 50-54 °C.[5]	
Storage	4°C, stored under nitrogen	[1]
Solubility	Poor solubility in water is expected. Soluble in common organic solvents like methanol, DMSO, and ethyl acetate (inferred from related compounds).	[5][6]

Structural Diagram:





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## References

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